

Proper Disposal of C9-200: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: C9-200

Cat. No.: B15575938

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **C9-200**, a flammable and toxic hydrocarbon mixture. Researchers, scientists, and drug development professionals are advised to adhere to these procedures to ensure personal safety and environmental compliance. **C9-200**, also known as Gasoline Blendstock C9 or C9+, is regulated as a combustible and very toxic substance, with suspected carcinogenic properties.^[1]

Safety and Hazard Profile

C9-200 is a clear, amber-colored liquid with an aromatic odor.^[1] It is crucial to handle this chemical with appropriate personal protective equipment (PPE) in a well-ventilated area, away from heat, sparks, or open flames.^{[2][3][4]} Vapors are heavier than air and can accumulate in low-lying areas.^[1]

Quantitative Hazard Classification:

Hazard Category	Classification	Notes
Flammable Liquids	Category 3	Flammable liquid and vapor.[2]
Acute Toxicity (Inhalation)	Category 3	Toxic if inhaled.[2]
Acute Toxicity (Oral)	Category 4	Harmful if swallowed.[2]
Skin Corrosion/Irritation	Category 2	Causes skin irritation.[2]
Serious Eye Damage/Irritation	Category 2A	Causes serious eye irritation. [2]
Germ Cell Mutagenicity	Category 1B	May cause genetic defects.[2]
Carcinogenicity	Category 1A	May cause cancer.[2] Some components are listed as possibly carcinogenic to humans.[1]
Reproductive Toxicity	Category 2	Suspected of damaging fertility or the unborn child.[2]
Aspiration Hazard	Category 1	May be fatal if swallowed and enters airways.[2][3][5]
Aquatic Hazard (Acute)	Category 1	Very toxic to aquatic life.[2]
Aquatic Hazard (Chronic)	-	Toxic to aquatic life with long lasting effects.[3][4]

Experimental Protocol: C9-200 Waste Disposal

This protocol outlines the step-by-step procedure for the safe disposal of **C9-200** from a laboratory setting.

Materials:

- Appropriate chemical waste container (properly labeled)
- Personal Protective Equipment (PPE):

- Chemical-resistant gloves
- Safety goggles or face shield
- Flame-retardant lab coat
- Respiratory protection (if ventilation is inadequate)[2]
- Non-combustible absorbent material (e.g., sand, earth, vermiculite)[6]
- Fume hood

Procedure:

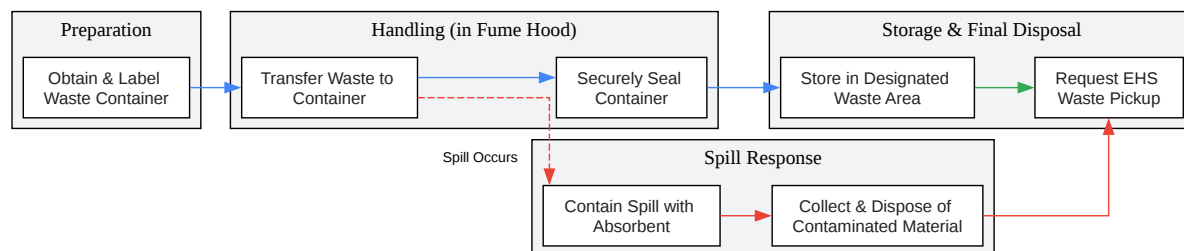
- Preparation and Labeling:
 - Obtain a designated hazardous waste container from your institution's Environmental Health and Safety (EHS) department.
 - Ensure the container is properly labeled for flammable and toxic chemical waste.
 - Fill out all required information on the hazardous waste label, including the chemical name ("C9-200" or "Mixed Hydrocarbons, C9+"), quantity, and date.[7] Do not use abbreviations or chemical formulas.[7]
- Waste Collection:
 - Conduct all transfers of **C9-200** waste inside a certified chemical fume hood to minimize inhalation exposure.[8]
 - Carefully pour the **C9-200** waste into the designated waste container. Avoid splashing.
 - Do not overfill the container; typically, fill to no more than 80% capacity to allow for vapor expansion.
- Container Sealing and Storage:
 - Securely close the waste container lid.

- Store the sealed container in a designated, well-ventilated, and cool hazardous waste accumulation area.[\[3\]](#)[\[4\]](#)
- Keep the container away from ignition sources, oxidizing agents, and acids.[\[2\]](#)
- Spill Management:
 - In the event of a spill, immediately alert personnel in the area.
 - If safe to do so, contain the spill using a non-combustible absorbent material.[\[6\]](#)
 - Collect the contaminated absorbent material and place it in a separate, sealed waste container labeled as "Debris contaminated with **C9-200**."
 - Clean the spill area thoroughly.
- Disposal Request:
 - Once the waste container is full or ready for pickup, follow your institution's procedures to request a hazardous waste pickup from the EHS department. This may involve submitting an online form.[\[7\]](#)

Important Considerations:

- DO NOT dispose of **C9-200** down the drain or in regular trash.[\[6\]](#) This substance is toxic to aquatic life and can cause long-lasting environmental damage.[\[3\]](#)
- DO NOT mix **C9-200** with incompatible waste streams.
- Empty containers that held **C9-200** should be treated as hazardous waste and disposed of through the same channels.[\[6\]](#) Do not reuse empty containers.[\[6\]](#)
- Recycling of the chemical is preferred to disposal or incineration where possible.[\[6\]](#) Consult with your EHS department for potential recycling or redistribution options.[\[8\]](#)

C9-200 Disposal Workflow



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Caption: Logical workflow for the safe disposal of **C9-200** in a laboratory setting.

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